

Application Notes and Protocols for BML-264 in Patch-Clamp Electrophysiology

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Compound of Interest

Compound Name: (E/Z)-BML264

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Introduction

BML-264, also known as N-(p-aminocinnamoyl) anthranilic acid (ACA), is a versatile pharmacological tool with a complex profile of activity. Initially identified as a broad-spectrum inhibitor of phospholipase A2 (PLA2), subsequent research has revealed its direct modulatory effects on several types of ion channels.^{[1][2][3]} This makes BML-264 a valuable compound for studying cellular signaling pathways where both PLA2 and specific ion channels are implicated. In the field of electrophysiology, BML-264 is particularly useful for investigating the roles of Transient Receptor Potential (TRP) channels, Calcium-Activated Chloride Channels (CaCCs), and TWIK-related potassium (TREK) channels.

These application notes provide detailed protocols for utilizing BML-264 in patch-clamp electrophysiology studies to characterize its effects on these key ion channel families.

Molecular Profile of BML-264

BML-264/ACA has been demonstrated to interact with several distinct molecular targets. Its utility in research stems from its ability to inhibit PLA2 and directly modulate various ion

channels, allowing for the dissection of complex signaling cascades.

Key Targets:

- Phospholipase A2 (PLA2): A broad-spectrum inhibitor.[1][2]
- TRP Channels: A known blocker of several TRP channel subtypes, including TRPM2, TRPC6, and TRPM8, likely through direct interaction.[1][2][4]
- Calcium-Activated Chloride Channels (CaCCs): An effective reversible inhibitor.[5]
- TREK-1 Channels: Reported to be an agonist for these two-pore domain potassium channels.[6]

Quantitative Data Summary

The following tables summarize the quantitative data regarding the effects of BML-264 on various ion channels as determined by patch-clamp electrophysiology and calcium imaging studies.

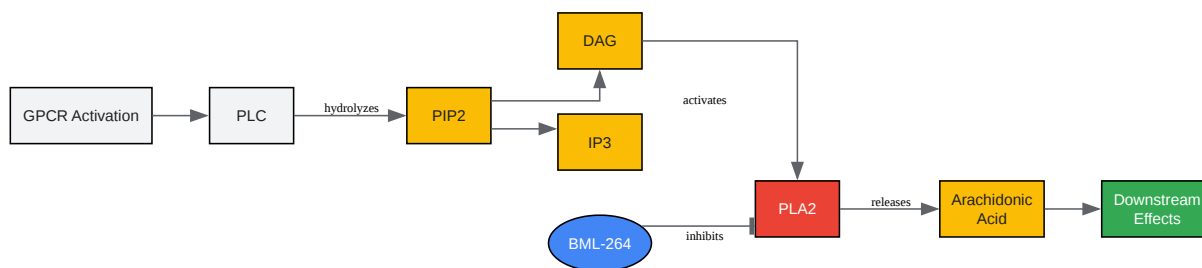
Target Channel	Cell Type	Method	Key Parameter	Value	Reference
TRPM2	HEK293 cells	Calcium Imaging (H2O2-induced)	IC50	1.7 μ M	[4]
TRPM2	HEK293 cells	Whole-Cell Patch-Clamp	Concentration for complete block	20 μ M	[4]
CaCC (ICl(Ca))	Pig cardiac ventricular myocytes	Whole-Cell Patch-Clamp	IC50	4.2 μ M	[5]
CaCC (ICl(Ca))	Pig cardiac ventricular myocytes	Whole-Cell Patch-Clamp	Hill Coefficient (nH)	1.1	[5]

Signaling Pathways and Mechanisms

BML-264 can be used to investigate multiple signaling pathways. Its dual action as a PLA2 inhibitor and a direct ion channel modulator allows researchers to probe the interplay between lipid signaling and ion channel function.

Inhibition of PLA2 and Downstream Signaling

BML-264 blocks the release of arachidonic acid by inhibiting PLA2. This can be used to study the downstream effects of arachidonic acid metabolism on cellular processes, including ion channel modulation.

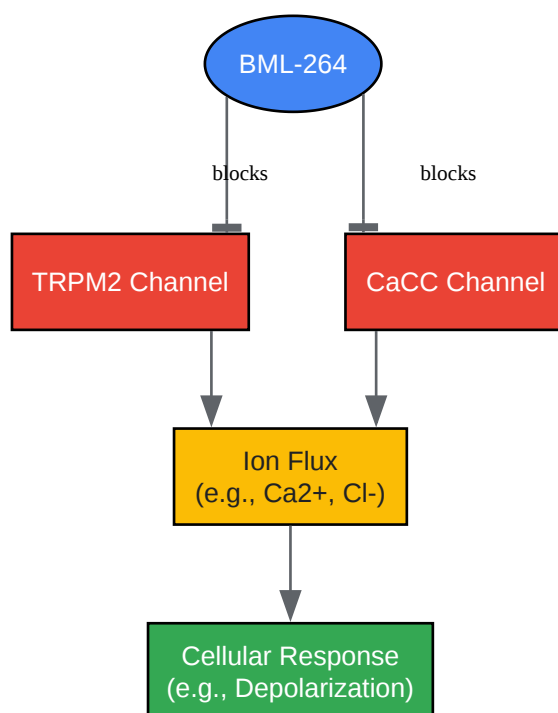


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BML-264 inhibits the PLA2 signaling pathway.

Direct Modulation of Ion Channels

BML-264 can also directly interact with and block the pores of certain ion channels, such as TRPM2 and CaCCs, independent of its effects on PLA2.[5] This allows for the study of the physiological roles of these channels.



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Direct inhibitory action of BML-264 on ion channels.

Experimental Protocols

The following are detailed protocols for using BML-264 in whole-cell patch-clamp experiments to study TRP channels and CaCCs.

General Stock Solution Preparation

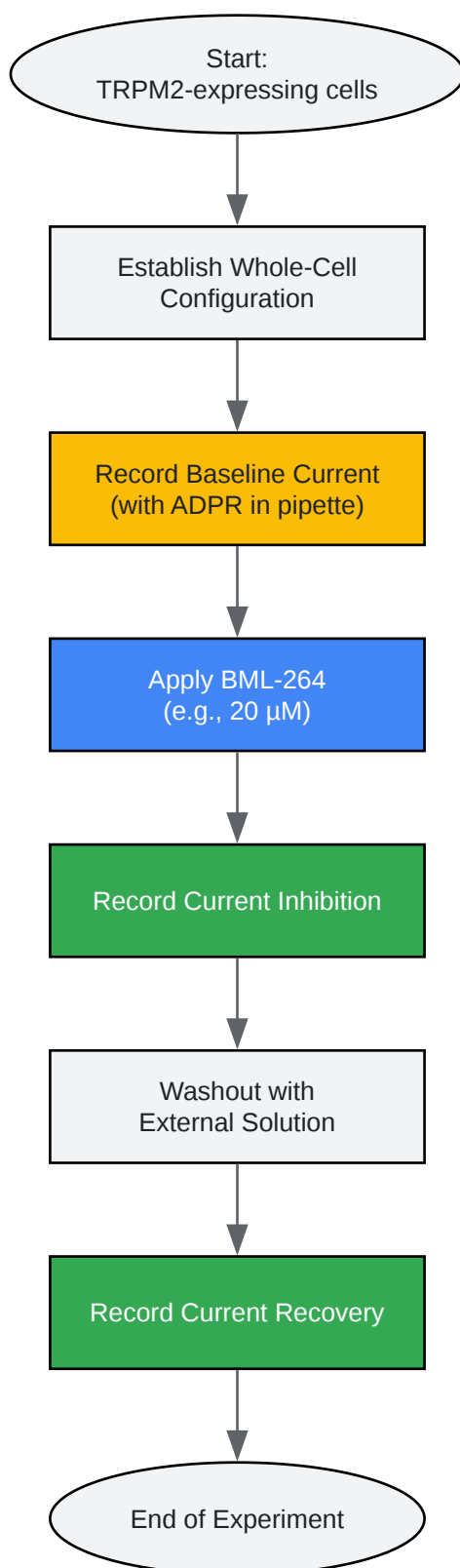
Caution: BML-264 solutions may be unstable. It is recommended to prepare fresh stock solutions for each experiment or use small, pre-packaged aliquots.

- Reagent: BML-264 / N-(p-aminocinnamoyl) anthranilic acid
- Solvent: Dimethyl sulfoxide (DMSO)
- Procedure:
 - Prepare a 10 mM or 20 mM stock solution of BML-264 in 100% DMSO.
 - Vortex thoroughly to ensure complete dissolution.
 - Store at -20°C in small aliquots to avoid repeated freeze-thaw cycles.
- Final Dilution: On the day of the experiment, dilute the stock solution into the external recording solution to the desired final concentration (e.g., 1-50 μ M). The final concentration of DMSO should be kept below 0.1% to minimize solvent effects on the cells.

Protocol for Studying TRPM2 Channel Inhibition

This protocol is adapted from studies on HEK293 cells heterologously expressing human TRPM2.^[4]

Experimental Workflow:



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Workflow for TRPM2 patch-clamp experiment.

Solutions:

- Internal (Pipette) Solution (in mM):
 - 140 Cs-glutamate
 - 8 NaCl
 - 1 MgCl₂
 - 10 HEPES
 - 0.2 ADP-ribose (ADPR) to activate TRPM2
 - Adjust pH to 7.2 with CsOH
- External (Bath) Solution (in mM):
 - 140 NaCl
 - 5 KCl
 - 2 CaCl₂
 - 1 MgCl₂
 - 10 HEPES
 - 10 Glucose
 - Adjust pH to 7.4 with NaOH

Electrophysiological Recording:

- Culture HEK293 cells expressing the TRPM2 channel on glass coverslips.
- Transfer a coverslip to the recording chamber on the microscope stage and perfuse with the external solution.

- Prepare patch pipettes from borosilicate glass capillaries, with a resistance of 3-5 MΩ when filled with the internal solution.
- Approach a cell and form a giga-ohm seal (>1 GΩ).
- Rupture the membrane to achieve the whole-cell configuration.
- Clamp the cell at a holding potential of -60 mV.
- Apply a voltage ramp protocol (e.g., from -100 mV to +100 mV over 500 ms) to elicit TRPM2 currents. The presence of ADPR in the pipette will lead to the gradual activation of the current.
- Once a stable baseline current is established, perfuse the cell with the external solution containing the desired concentration of BML-264 (e.g., 20 μM).
- Record the inhibition of the TRPM2 current.
- To test for reversibility, wash out the BML-264 by perfusing with the standard external solution and observe the recovery of the current.

Protocol for Studying CaCC Inhibition

This protocol is based on the investigation of BML-264's effects on CaCCs in cardiac ventricular myocytes.[\[5\]](#)

Solutions:

- Internal (Pipette) Solution (in mM):
 - 110 CsCl
 - 5 MgATP
 - 5 EGTA
 - 10 HEPES
 - Sufficient CaCl₂ to achieve a desired free [Ca²⁺]_i (e.g., 200 nM) to activate CaCCs.

- Adjust pH to 7.2 with CsOH.
- External (Bath) Solution (in mM):
 - 135 NaCl
 - 5 CsCl
 - 1.8 CaCl₂
 - 1 MgCl₂
 - 10 HEPES
 - 10 Glucose
 - Adjust pH to 7.4 with NaOH.

Electrophysiological Recording:

- Isolate cardiac ventricular myocytes using established enzymatic digestion protocols.
- Allow cells to adhere to the bottom of the recording chamber.
- Establish a whole-cell patch-clamp configuration as described in section 4.2.
- Hold the cell at -50 mV. To elicit the Ca²⁺-activated chloride current (I_{Cl(Ca)}), apply depolarizing voltage steps (e.g., to +40 mV for 300 ms) to activate L-type Ca²⁺ channels, which will in turn activate CaCCs.
- Alternatively, directly activate CaCCs with a defined intracellular free Ca²⁺ concentration via the patch pipette.
- Once a stable baseline I_{Cl(Ca)} is recorded, apply BML-264 via the perfusion system at various concentrations (e.g., 1 μM, 5 μM, 10 μM, 50 μM) to determine a dose-response relationship.
- Record the degree of inhibition at each concentration.

- Perform a washout step to confirm the reversibility of the block.

Conclusion

BML-264 is a multi-target compound that serves as a valuable tool for investigating the complex interplay between PLA2 signaling and the activity of several key ion channels. Its inhibitory effects on TRPM2 and CaCCs, along with its reported agonistic activity on TREK-1, make it suitable for a wide range of electrophysiological studies. The protocols outlined in these application notes provide a foundation for researchers to explore the effects of BML-264 on cellular excitability and signaling in various physiological and pathophysiological contexts. Careful experimental design, including appropriate controls for its dual-target nature, will enable robust and insightful conclusions.

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